

Solubility Profile of 2-((Dimethylamino)methyl)acrylic acid: A Technical Guide

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Compound of Interest		
Compound Name:	2-((Dimethylamino)methyl)acrylic acid	
Cat. No.:	B032712	Get Quote

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This technical guide provides an in-depth overview of the solubility characteristics of **2- ((Dimethylamino)methyl)acrylic acid** (CAS No. 5415-98-5). Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document summarizes the available qualitative information and outlines standard experimental protocols for its empirical determination. This guide is intended to support research, development, and formulation activities involving this compound.

Core Concepts and Physicochemical Properties

2-((Dimethylamino)methyl)acrylic acid, also known as N,N-Dimethyl-2-methylene-β-alanine, is an organic compound featuring both a carboxylic acid and a tertiary amine functional group. [1][2][3] This amphoteric nature, possessing both acidic and basic centers, is a key determinant of its solubility behavior, allowing it to be soluble in a range of protic and aprotic solvents.[1] The compound's structure suggests its potential use in polymerization, as a surfactant, or as an intermediate in pharmaceutical synthesis.[1]

Table 1: Physicochemical Properties of 2-((Dimethylamino)methyl)acrylic acid



Property	Value	Reference
CAS Number	5415-98-5	[1][2][3][4][5]
Molecular Formula	C6H11NO2	[1][2][3][4]
Molecular Weight	129.16 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	224.2 °C at 760 mmHg	[4][6]
Density	1.038 g/cm ³	[4][6]
Flash Point	89.4 °C	[4]

Solubility Data

Comprehensive quantitative solubility data for **2-((Dimethylamino)methyl)acrylic acid** across a wide range of solvents is not readily available in peer-reviewed journals or standard chemical databases. However, qualitative descriptions from chemical suppliers and databases provide a foundational understanding of its solubility.

Table 2: Qualitative Solubility of 2-((Dimethylamino)methyl)acrylic acid



Solvent	Solubility	Remarks	Reference
Water	Soluble	The presence of both a carboxylic acid and a dimethylamino group allows for hydrogen bonding and salt formation, contributing to its aqueous solubility.	[1]
Chloroform	Slightly Soluble	Sonication may be required to facilitate dissolution.	[5]
Various Organic Solvents	Soluble	The specific organic solvents are not detailed, but its structure suggests likely solubility in polar organic solvents like methanol, ethanol, and DMSO.	[1]

Experimental Protocols for Solubility Determination

To establish a quantitative solubility profile for **2-((Dimethylamino)methyl)acrylic acid**, standardized experimental protocols are necessary. The following outlines a general methodology based on the shake-flask method, which is a common and reliable technique for solubility assessment.

Protocol 1: Equilibrium Solubility Determination via the Shake-Flask Method

- 1. Objective: To determine the saturation solubility of **2-((Dimethylamino)methyl)acrylic acid** in various solvents at a controlled temperature.
- 2. Materials:



- 2-((Dimethylamino)methyl)acrylic acid (purity ≥ 95%)
- Selected solvents (e.g., water, phosphate buffer pH 7.4, methanol, ethanol, acetonitrile, chloroform, dimethyl sulfoxide)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a mass spectrometer (MS)
- 3. Procedure:
- Add an excess amount of 2-((Dimethylamino)methyl)acrylic acid to a known volume of the selected solvent in a sealed vial. The excess solid should be clearly visible.
- Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C) and agitate for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After the incubation period, allow the vials to stand to let the excess solid settle.
- Centrifuge the samples to further separate the undissolved solid from the supernatant.
- Carefully withdraw an aliquot of the clear supernatant and immediately filter it using a syringe filter to remove any remaining solid particles.
- Dilute the filtered supernatant with a suitable mobile phase to a concentration within the calibrated range of the analytical method.



Quantify the concentration of 2-((Dimethylamino)methyl)acrylic acid in the diluted samples
using a validated HPLC-UV or LC-MS method.

Protocol 2: Analytical Quantification by HPLC

- 1. Objective: To quantify the concentration of **2-((Dimethylamino)methyl)acrylic acid** in solution.
- 2. Instrumentation and Conditions:
- HPLC System: Agilent 1260 Infinity II or equivalent
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm) is often suitable for acrylic acid derivatives.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 μL
- Column Temperature: 30 °C
- Detector: UV detector set at a wavelength around 210 nm, where acrylic acid derivatives typically absorb.
- 3. Procedure:
- Prepare a series of standard solutions of **2-((Dimethylamino)methyl)acrylic acid** of known concentrations in the mobile phase.
- Generate a calibration curve by injecting the standard solutions and plotting the peak area against the concentration.
- Inject the diluted samples from the solubility experiment and determine their concentrations from the calibration curve.



 Back-calculate the original concentration in the saturated solution, accounting for the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **2-((Dimethylamino)methyl)acrylic acid**.



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Caption: Workflow for Shake-Flask Solubility Determination.

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